

3-Oxooctadecanoic Acid: A Technical Guide to its Biological Function in Cellular Metabolism

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Compound of Interest

Compound Name: 3-Oxooctadecanoic acid

Cat. No.: B158882

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Abstract

3-Oxooctadecanoic acid, a long-chain beta-keto fatty acid, serves as a pivotal intermediate in the catabolism of fatty acids. While not a direct signaling molecule, its metabolic processing is intrinsically linked to cellular energy homeostasis and the regulation of metabolic pathways. This technical guide provides a comprehensive overview of the biological function of **3-oxooctadecanoic acid**, with a focus on its role in fatty acid beta-oxidation. This document details its metabolic fate, the enzymes involved in its transformation, and its contribution to cellular energy production. Furthermore, this guide outlines detailed experimental protocols for its study and presents quantitative data derived from analogous compounds to facilitate experimental design, alongside visualizations of relevant metabolic pathways and experimental workflows.

Introduction

3-Oxooctadecanoic acid, also known as 3-ketostearic acid, is a saturated fatty acid with an oxo group at the beta-carbon position.^{[1][2][3]} In biological systems, its primary significance lies in its role as a transient intermediate in the mitochondrial beta-oxidation of fatty acids.^{[2][4]} This catabolic process is fundamental for energy production from lipids, generating acetyl-CoA, NADH, and FADH₂, which subsequently fuel the citric acid cycle and oxidative phosphorylation.^{[5][6]} Understanding the metabolism of **3-oxooctadecanoic acid** and the enzymes that

process it is crucial for elucidating the intricacies of lipid metabolism and identifying potential therapeutic targets for metabolic disorders.

Metabolic Pathway and Enzymology

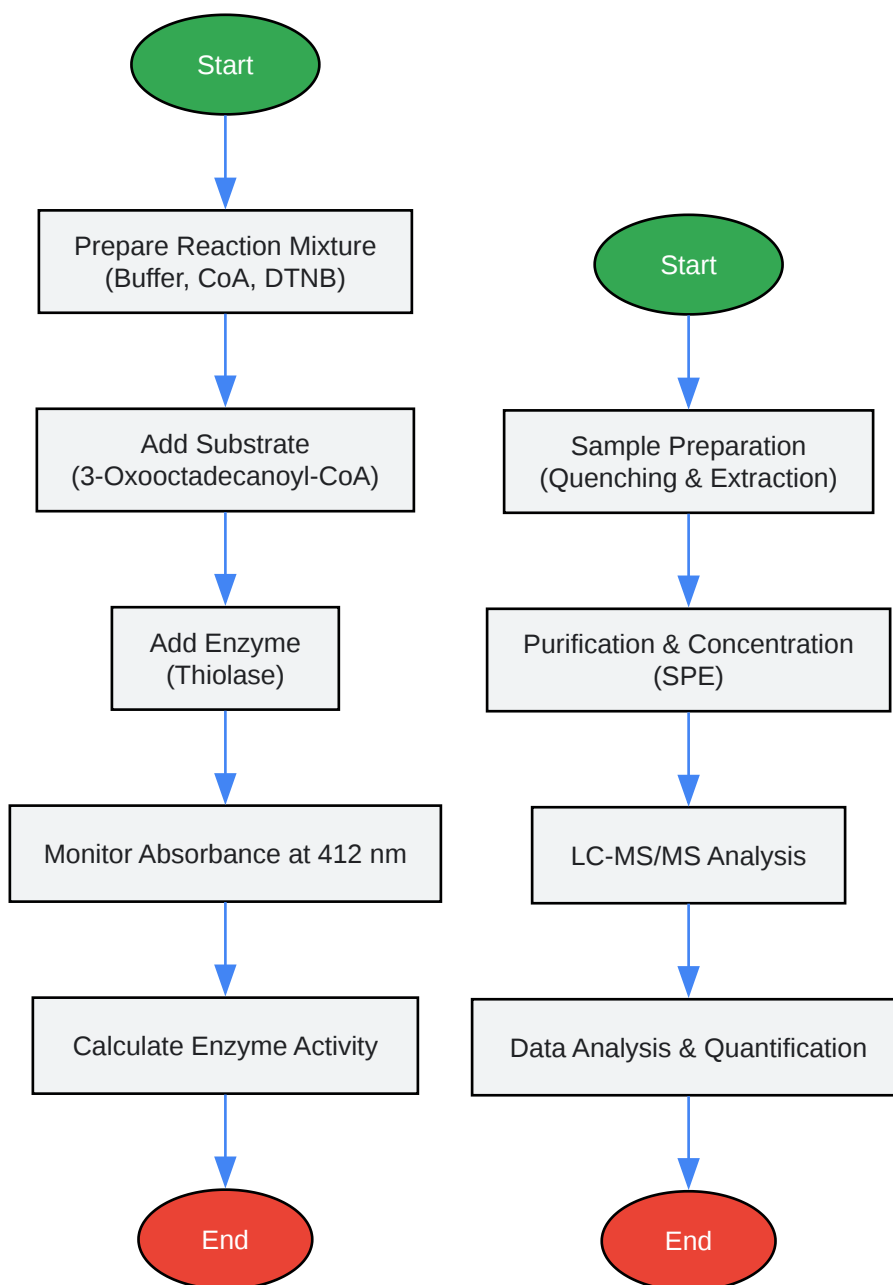
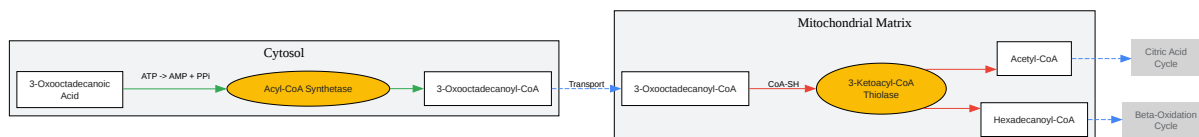
The biological activity of **3-oxooctadecanoic acid** is realized through its coenzyme A (CoA) derivative, 3-oxooctadecanoyl-CoA.^{[1][2]} The free acid must first be activated to this thioester form to enter the beta-oxidation spiral.

Activation of 3-Oxooctadecanoic Acid

Before it can be metabolized, **3-oxooctadecanoic acid** is activated by acyl-CoA synthetase enzymes, a reaction that consumes ATP to form 3-oxooctadecanoyl-CoA.

Role in Beta-Oxidation

3-Oxooctadecanoyl-CoA is the substrate for the final enzymatic step in each cycle of beta-oxidation, which is catalyzed by 3-ketoacyl-CoA thiolase.^{[2][4]} This enzyme facilitates the thiolytic cleavage of 3-oxooctadecanoyl-CoA, yielding acetyl-CoA and hexadecanoyl-CoA (palmitoyl-CoA), which is two carbons shorter. The shortened acyl-CoA then re-enters the beta-oxidation pathway for further degradation.



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